

Technical Guide: Boiling Point & Volatility Profile of Chlorofluoropropane Isomers

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Compound of Interest

Compound Name:	1,2,3-Trichloropentafluoropropane
CAS No.:	76-17-5
Cat. No.:	B1607235

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Focus Series: HCFC-225ca vs. HCFC-225cb

Executive Summary

In the development of pharmaceutical propellants, precision solvents, and intermediate synthesis, the physical behavior of chlorofluoropropane isomers is dictated by the specific arrangement of halogen atoms along the carbon backbone. This guide analyzes the two most industrially significant isomers of dichloropentafluoropropane: HCFC-225ca and HCFC-225cb.

Despite sharing an identical molecular formula (

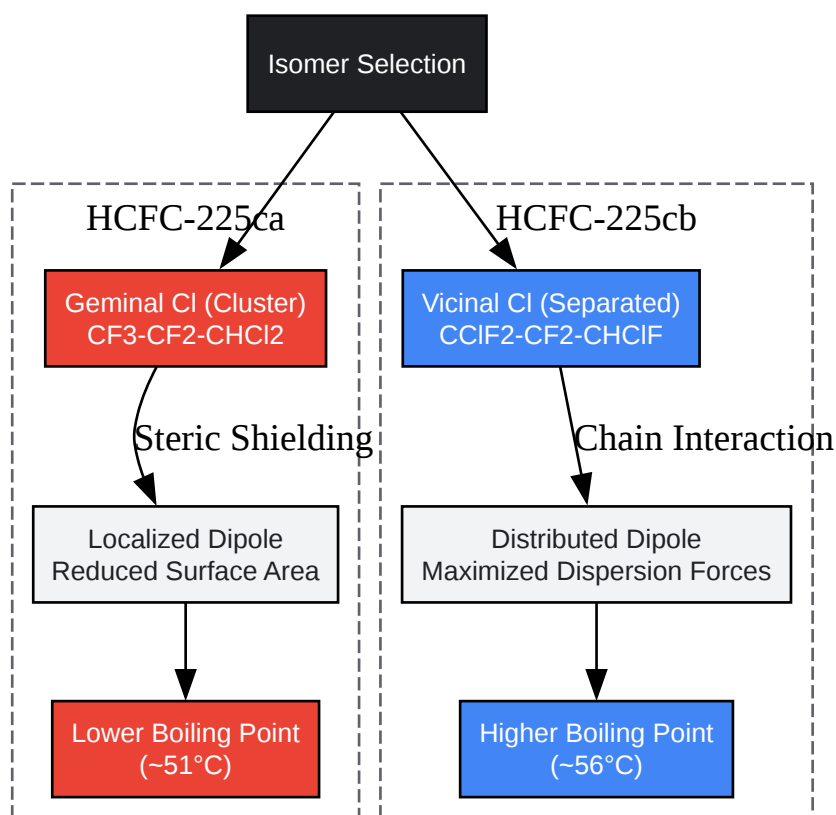
) and molecular weight (202.93 g/mol), these isomers exhibit distinct volatility profiles. HCFC-225cb exhibits a higher boiling point (+5°C) and lower vapor pressure compared to HCFC-225ca. This divergence is driven by the vicinal versus geminal placement of chlorine atoms, which fundamentally alters the molecular dipole moment and intermolecular Van der Waals forces.

Structural Analysis & Property Causality

To predict volatility in fluorinated hydrocarbons, one must look beyond molecular weight to the molecular symmetry and polarity vectors.

- HCFC-225ca (3,3-dichloro-1,1,1,2,2-pentafluoropropane):
 - Structure:
 - Configuration: Geminal dichlorine substitution. Both chlorine atoms are clustered on the terminal carbon.
 - Effect: This clustering creates a region of high electron density at one end, but the overall molecular surface area available for intermolecular interaction is effectively reduced due to steric shielding. The dipole vector is strong but localized.
- HCFC-225cb (1,3-dichloro-1,1,2,2,3-pentafluoropropane):
 - Structure:
 - Configuration: Vicinal dichlorine substitution. Chlorine atoms are separated (positions 1 and 3).
 - Effect: The separation of the large chlorine atoms increases the effective surface area for London Dispersion Forces. Furthermore, the distribution of polar bonds across the entire chain length enhances the net intermolecular attraction, requiring more energy (higher temperature) to transition to the vapor phase.

Diagram 1: Structure-Property Relationship Flow



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Figure 1: Mechanistic pathway linking atomic arrangement (Geminal vs. Vicinal) to macroscopic thermal properties.

Comparative Performance Data

The following data aggregates standard physical property measurements. Note the inverse relationship between boiling point and vapor pressure.

Property	HCFC-225ca	HCFC-225cb	Difference
IUPAC Name	3,3-dichloro-1,1,1,2,2-pentafluoropropane	1,3-dichloro-1,1,2,2,3-pentafluoropropane	N/A
Molecular Weight	202.93 g/mol	202.93 g/mol	0
Boiling Point (1 atm)	51.1°C (324.25 K)	56.1°C (329.25 K)	+5.0°C (cb > ca)
Vapor Pressure (25°C)	~45.3 kPa*	38.13 kPa	ca is more volatile
Enthalpy of Vaporization	~28.5 kJ/mol	~29.8 kJ/mol	cb requires more energy
Freezing Point	-116°C	-97°C	cb freezes first

*Note on VP for 225ca: While 225cb is explicitly measured at 38.13 kPa (286 mmHg), 225ca is consistently more volatile. In binary mixtures, 225ca enriches the vapor phase.

Experimental Methodology: Dynamic Ebulliometry

For researchers requiring precise vapor pressure curves (VLE data) for these isomers, Dynamic Ebulliometry (ASTM E1719) is the gold standard. Unlike static methods, this protocol minimizes errors from dissolved gases, which is critical for halogenated hydrocarbons.

Protocol: Determination of Vapor Pressure

Objective: Construct a P-T (Pressure-Temperature) curve to derive enthalpy of vaporization using the Clausius-Clapeyron relation.

Equipment:

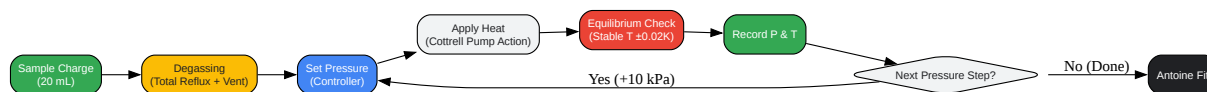
- Glass Ebulliometer (Cottrell pump design).
- Vacuum/Pressure control system (0.01 kPa precision).
- Calibrated Platinum Resistance Thermometer (Pt100).

Step-by-Step Workflow:

- System Preparation:
 - Clean the ebulliometer with acetone and dry with nitrogen.
 - Charge the boiler with approx. 20 mL of the specific HCFC isomer.
- Degassing (Critical Step):
 - Halocarbons absorb atmospheric gases easily.
 - Bring the sample to a boil under total reflux at atmospheric pressure.
 - Vent the condenser top briefly to purge non-condensable gases. Repeat 3x.
- Isobaric Measurement:
 - Set the pressure controller to the lowest target pressure (e.g., 10 kPa).
 - Adjust the heater power until the Cottrell pump sprays a steady stream of liquid-vapor mix onto the thermometer well.
 - Equilibrium Criteria: Temperature reading must remain stable (0.02 K) for at least 10 minutes.
- Data Logging:
 - Record Pressure () and Temperature ().^[1]
 - Increment pressure (e.g., +10 kPa steps) and repeat up to atmospheric pressure.
- Data Analysis:
 - Fit data to the Antoine Equation:

- Compare fitted parameters for 225ca vs. 225cb to quantify volatility differences.

Diagram 2: Ebulliometry Workflow



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Figure 2: Operational workflow for high-precision vapor pressure determination.

Application Implications

Understanding the volatility gap (5°C BP difference) is crucial for specific applications:

- Solvent Evaporation:
 - HCFC-225ca will evaporate faster from substrates, making it preferable for applications requiring rapid drying without residue.
 - HCFC-225cb is often preferred in vapor degreasing sumps because its higher boiling point allows for a slightly more aggressive cleaning action on soils that soften at higher temperatures, while still being volatile enough to recover easily.
- Synthesis & Purification:
 - When using HCFC-225 as a reaction medium, the cb isomer offers a wider liquid-phase temperature window.
 - If separating the isomers from a crude mixture (often produced together), fractional distillation is viable due to the 5°C separation factor.
- Toxicology Note:

- While this guide focuses on physical properties, researchers must note that HCFC-225ca is significantly more toxic (lower exposure limits) than 225cb. The structural instability that lowers its boiling point also makes it more susceptible to metabolic breakdown.

References

- National Institutes of Health (PubChem). 1,3-Dichloro-1,1,2,2,3-pentafluoropropane (HCFC-225cb) Compound Summary. [\[Link\]](#)
- ASTM International. ASTM E1719-12: Standard Test Method for Vapor Pressure of Liquids by Ebulliometry. [\[Link\]](#)
- Techspray (ITW). Technical White Paper: HCFC-225 Phase Out and Isomer Properties. [\[Link\]](#)

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Sources

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